

Motixafortide cost savings analysis stem cell transplantation

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Compound Focus: Motixafortide

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Summary of Cost-Effectiveness Findings

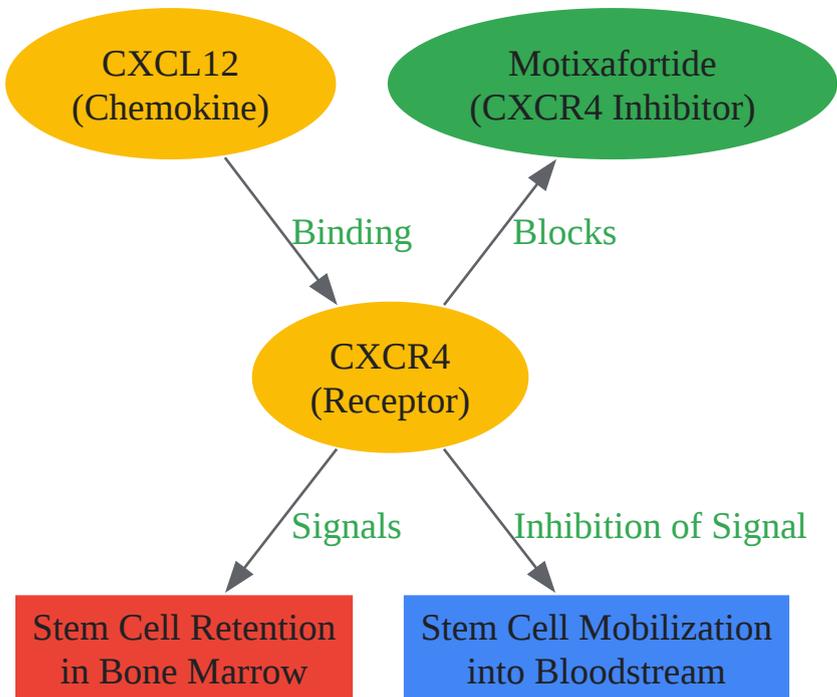
The key economic benefit of **motixafortide** stems from its high efficacy in mobilizing stem cells, which streamlines the transplant process and reduces resource use.

Aspect	Findings for Motixafortide + G-CSF
Overall Cost-Effectiveness	"Dominant" strategy versus plerixafor + G-CSF; provides more health benefits (QALYs) at a lower total cost over a patient's lifetime [1].
Key Cost Drivers	Higher probability of successful transplantation, long-term maintenance costs, and time to engraftment in poor mobilizers [1].
Healthcare Resource Use	Significant reductions in G-CSF doses, G-CSF administration days, and number of apheresis sessions required [1].
Efficacy & Workflow	88.8% of patients collected optimal cells (≥ 6 million CD34+ cells/kg) in one apheresis session , versus 9.5% with G-CSF + placebo [2] [3].

Mechanism of Action: CXCR4 Inhibition

Motixafortide is a novel cyclic-peptide inhibitor of the CXCR4 receptor [2] [3]. The CXCR4 receptor and its ligand, CXCL12, play a critical role in retaining hematopoietic stem cells (HSCs) within the bone marrow niche. Blocking this interaction mobilizes HSCs, moving them from the marrow into the peripheral blood for collection [2].

The following diagram illustrates the signaling pathway and mechanism of **motixafortide**.



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Experimental Evidence Underpinning the Economic Model

The cost-effectiveness conclusions are primarily derived from the clinical outcomes of the phase 3 GENESIS trial, which demonstrated **motixafortide**'s superior efficacy.

- **Trial Design:** The GENESIS trial was a prospective, randomized, double-blind, placebo-controlled, multicenter study (NCT03246529) [2] [3]. It enrolled 122 adult patients with multiple myeloma across 18 sites in five countries.
- **Intervention & Comparator:** Patients were randomized (2:1) to receive either a **single dose of motixafortide (80 patients)** or a **placebo (42 patients)**, both in combination with G-CSF [2] [3].

- **Primary Endpoint:** The proportion of patients collecting $\geq 6 \times 10^6$ CD34+ cells/kg within two apheresis procedures [2] [3].
- **Key Secondary Endpoint:** The proportion achieving this collection goal in just one apheresis session [2] [3].
- **Clinical Results:** The trial met all its endpoints with high statistical significance. The following table summarizes the key outcomes [2] [3]:

Efficacy Endpoint	Motixafortide + G-CSF	Placebo + G-CSF	P-value
$\geq 6 \times 10^6$ CD34+ cells/kg in ≤ 2 apheresis	92.5%	26.2%	P < 0.0001
$\geq 6 \times 10^6$ CD34+ cells/kg in 1 apheresis	88.8%	9.5%	P < 0.0001

Practical Implications for Transplant Workflow

The high efficacy of **motixafortide** translates directly into a more efficient and less resource-intensive clinical pathway, which is the foundation of its cost savings.

- **Streamlined Process:** With nearly 90% of patients achieving the optimal cell collection goal in a single apheresis, the mobilization phase is significantly shortened [4] [1].
- **Reduced Burden:** This efficiency lessens the logistical and financial burden on both the healthcare system and patients, who require fewer injections and fewer trips to the apheresis unit [4].
- **Comparison with Other Strategies:** An independent Italian cost-effectiveness analysis also found that a chemotherapy-free mobilization strategy (G-CSF with on-demand plerixafor) was "dominant" and offered better "value for money" compared to chemotherapy-based mobilization (cyclophosphamide + G-CSF), due to lower costs and a higher probability of successful collection [5]. This suggests a broader economic trend favoring modern mobilization agents over older, more toxic, and resource-heavy methods.

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